

Application Notes and Protocols: Synthesis of (+)-Lancilactone C

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Compound of Interest

Compound Name: *Lancifodilactone C*

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These application notes provide a detailed overview of the first total synthesis of (+)-Lancilactone C, a tricyclic triterpenoid with notable anti-HIV activity. The synthesis, accomplished by the research group of Tsukano, not only achieved the construction of this complex natural product but also led to the revision of its initially proposed chemical structure.

Introduction

Lancilactone C, isolated from the stems and roots of *Kadsura lancilimba*, has demonstrated inhibitory effects on HIV replication in H9 lymphocytes without exhibiting cytotoxicity.^{[1][2][3]} Its unique molecular architecture, featuring a trans-dimethylbicyclo[4.3.0]nonane core and a seven-membered ring, presented a significant synthetic challenge. This document outlines the key starting materials and the strategic synthetic approach employed in its first total synthesis.^{[2][4][5]}

Starting Materials and Retrosynthetic Analysis

The asymmetric total synthesis of (+)-Lancilactone C commences from the well-known (-)-Wieland-Miescher ketone. This starting material is readily prepared from commercially

available 1,3-cyclohexanedione using a chiral organocatalyst.^{[2][4][5]} The choice of this chiral building block was crucial for establishing the stereochemistry of the trans-dimethylbicyclo[4.3.0]nonane core of the target molecule.

A key strategic element of the synthesis was a novel domino [4+3] cycloaddition reaction.^{[1][2][4][5][6]} This reaction sequence, involving an oxidation, a Diels-Alder reaction, an elimination, and an electrocyclization, was designed to construct the challenging seven-membered ring system of Lancilactone C.^{[1][2][4][5]}

Data Presentation: Key Reagents and Transformations

Synthetic Stage	Key Starting Material/Intermediate	Key Reagents/Conditions	Transformation	Reference
Core Synthesis	(-)-Wieland-Miescher ketone	Not explicitly detailed in snippets	Construction of the trans-dimethylbicyclo[4.3.0]nonane core	[2] [4] [5]
Cycloaddition Precursor Synthesis	trans-dimethylbicyclo[4.3.0]nonane derivative	Not explicitly detailed in snippets	Preparation of diene and cyclopropene precursors for the domino reaction	[2] [4]
Key Domino Reaction	Diene and Cyclopropene Precursors	Not explicitly detailed in snippets	Domino [4+3] cycloaddition (oxidation, Diels-Alder, elimination, electrocyclization) to form the seven-membered ring	[1] [2] [4] [5] [6]
Final Product Formation	Advanced Intermediate	Not explicitly detailed in snippets	Completion of the total synthesis of (+)-Lancilactone C (revised structure)	[2] [4]

Experimental Protocols

While the full experimental details are found in the primary literature, the following outlines the key conceptual steps of the synthesis:

1. Synthesis of the trans-dimethylbicyclo[4.3.0]nonane Core:

The synthesis begins with the enantioselective preparation of (-)-Wieland-Miescher ketone from 1,3-cyclohexanedione. This ketone then undergoes a series of transformations to construct the fully elaborated and stereochemically defined trans-dimethylbicyclo[4.3.0]nonane core of Lancilactone C.[2][4][5]

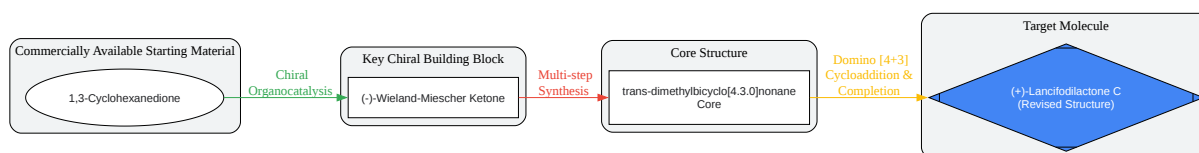
2. Domino [4+3] Cycloaddition for Seven-Membered Ring Formation:

A pivotal step in the synthesis is the construction of the cycloheptatriene ring system. This was achieved through a novel domino reaction.[1][2][4][5] The precursors for this reaction, a diene and a cyclopropene, are synthesized from the bicyclic core. The domino sequence is initiated to form the seven-membered ring in a highly efficient manner.[2][4]

3. Completion of the Synthesis and Structural Revision:

Following the successful construction of the core tricyclic skeleton, final functional group manipulations led to the total synthesis of the proposed structure of Lancilactone C. However, comparison of the NMR spectroscopic data of the synthetic compound with the data reported for the natural product revealed a mismatch. This led to a revision of the structure of Lancilactone C, which was subsequently confirmed by synthesizing the revised structure.[2][4]

Mandatory Visualization



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Caption: Retrosynthetic overview of the total synthesis of (+)-**Lancifodilactone C**.

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References

- 1. Total Synthesis and Structure Revision of (+)-Lancilactone C - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Novel anti-HIV lancilactone C and related triterpenes from Kadsura lancilimba - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
- 5. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
- 6. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
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